

An In-depth Technical Guide to the Putative Biosynthesis of (2S)-Sulfopropionyl-CoA

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Compound of Interest

Compound Name: (2S)-sulfonatepropionyl-CoA

Cat. No.: B15622071

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This technical guide provides a comprehensive overview of the proposed biosynthetic pathway of (2S)-sulfopropionyl-CoA, a molecule of interest in metabolic research and drug development. While a complete, empirically validated pathway has yet to be fully elucidated in the scientific literature, this document synthesizes current knowledge on related metabolic routes to present a plausible and detailed biosynthetic framework. The guide covers the core enzymatic steps, offers detailed experimental protocols for the investigation of these reactions, and presents quantitative data from analogous enzyme systems to inform future research.

Introduction

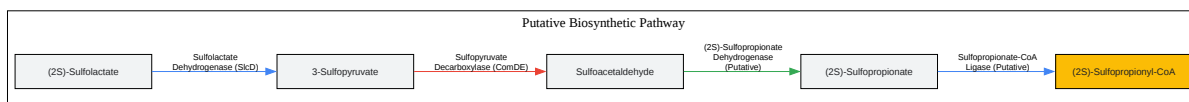
(2S)-Sulfopropionyl-CoA is a sulfonated C3 acyl-coenzyme A thioester. The presence of the sulfonate group imparts unique chemical properties, suggesting potential roles in specialized metabolic pathways and as a building block for the biosynthesis of novel secondary metabolites. Understanding its biosynthesis is crucial for harnessing its potential in synthetic biology and for the development of new therapeutic agents. This guide outlines a putative biosynthetic pathway commencing from the well-characterized intermediate, (2S)-sulfolactate.

Proposed Biosynthetic Pathway of (2S)-Sulfopropionyl-CoA

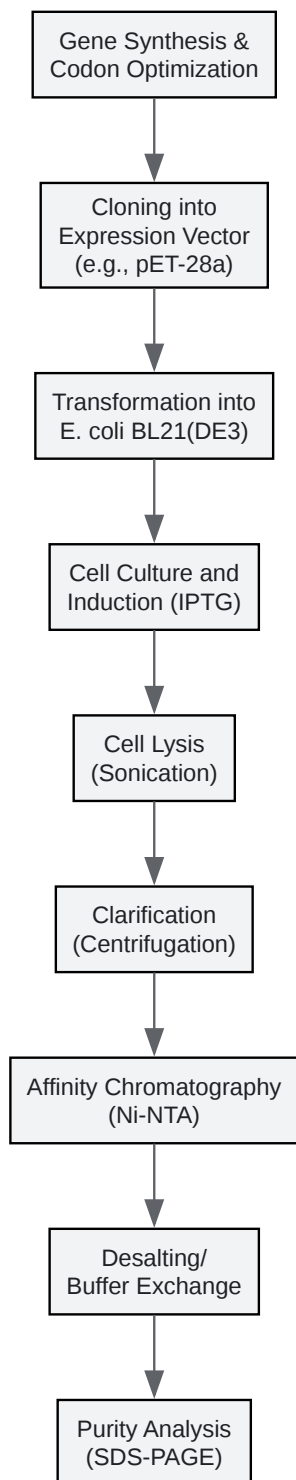
The proposed biosynthesis of (2S)-sulfopropionyl-CoA is a multi-step enzymatic process. The pathway is hypothesized to proceed as follows:

- **Oxidation of (2S)-Sulfolactate:** The pathway likely initiates with the oxidation of (2S)-sulfolactate to 3-sulfo pyruvate. This reaction is catalyzed by a dehydrogenase.
- **Decarboxylation of 3-Sulfo pyruvate:** The resulting 3-sulfo pyruvate undergoes decarboxylation to yield sulfoacetaldehyde.
- **Oxidation of Sulfoacetaldehyde:** Sulfoacetaldehyde is then oxidized to produce (2S)-sulfo propionate. This step would require a stereospecific dehydrogenase.
- **Activation to (2S)-Sulfo propionyl-CoA:** Finally, (2S)-sulfo propionate is activated to its coenzyme A thioester, (2S)-sulfo propionyl-CoA, by a CoA ligase in an ATP-dependent reaction.

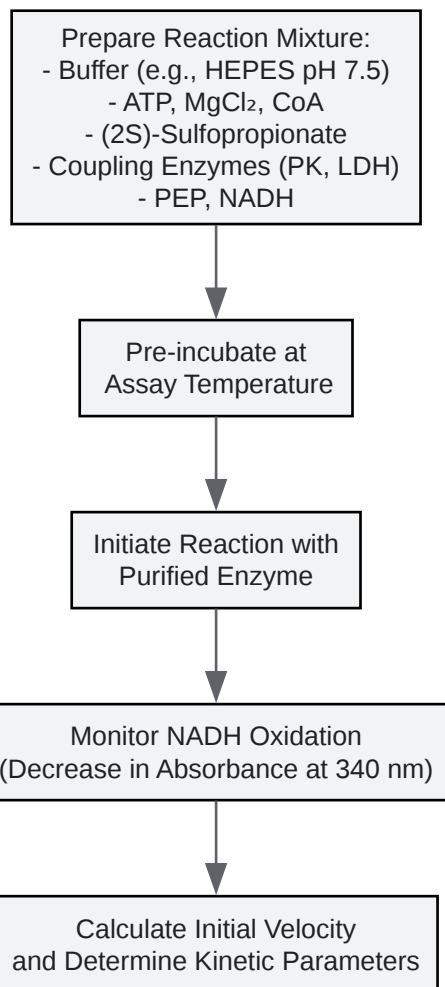
The following sections provide detailed information on the enzymes potentially involved in this pathway.



Protein Expression and Purification Workflow



Coupled Spectrophotometric Enzyme Assay Workflow



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